

Personal protective equipment for handling Casein phosphopeptide

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Compound of Interest

Compound Name: Casein phosphopeptide

Cat. No.: B13393758

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Essential Safety and Handling Guide for Casein Phosphopeptide


This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Casein Phosphopeptide** (CPP) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and maintain laboratory integrity.

I. Hazard Identification and Classification

Casein phosphopeptide is classified with the following hazards under the Globally Harmonized System (GHS):

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)

GHS Pictogram:

 alt text

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

II. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Casein Phosphopeptide** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US).[2]
Hand Protection	Gloves	Chemical impermeable gloves. Must be inspected prior to use. Wash and dry hands after handling.[2]
Body Protection	Protective Clothing	Fire/flame resistant and impervious clothing.[2]
Respiratory Protection	Respirator	Use a full-face respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]

III. Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of the compound and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated place.[2]
- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]
- Use non-sparking tools.[2]
- Prevent fire caused by electrostatic discharge steam.[2]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[2]
- Store apart from foodstuff containers or incompatible materials.[2]
- For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month in a sealed container, away from moisture.[3]

IV. Emergency Procedures

In case of accidental exposure or spillage, follow these immediate first aid and containment measures.

Emergency Situation	Procedure
If Swallowed	Rinse mouth.[1]
If on Skin	Wash with plenty of soap and water.[1]
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Spill	Use personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains. Collect and arrange for disposal.[2]
Fire	Use water spray, dry chemical, foam, or carbon dioxide fire extinguisher. Wear self-contained breathing apparatus and protective clothing.[1]

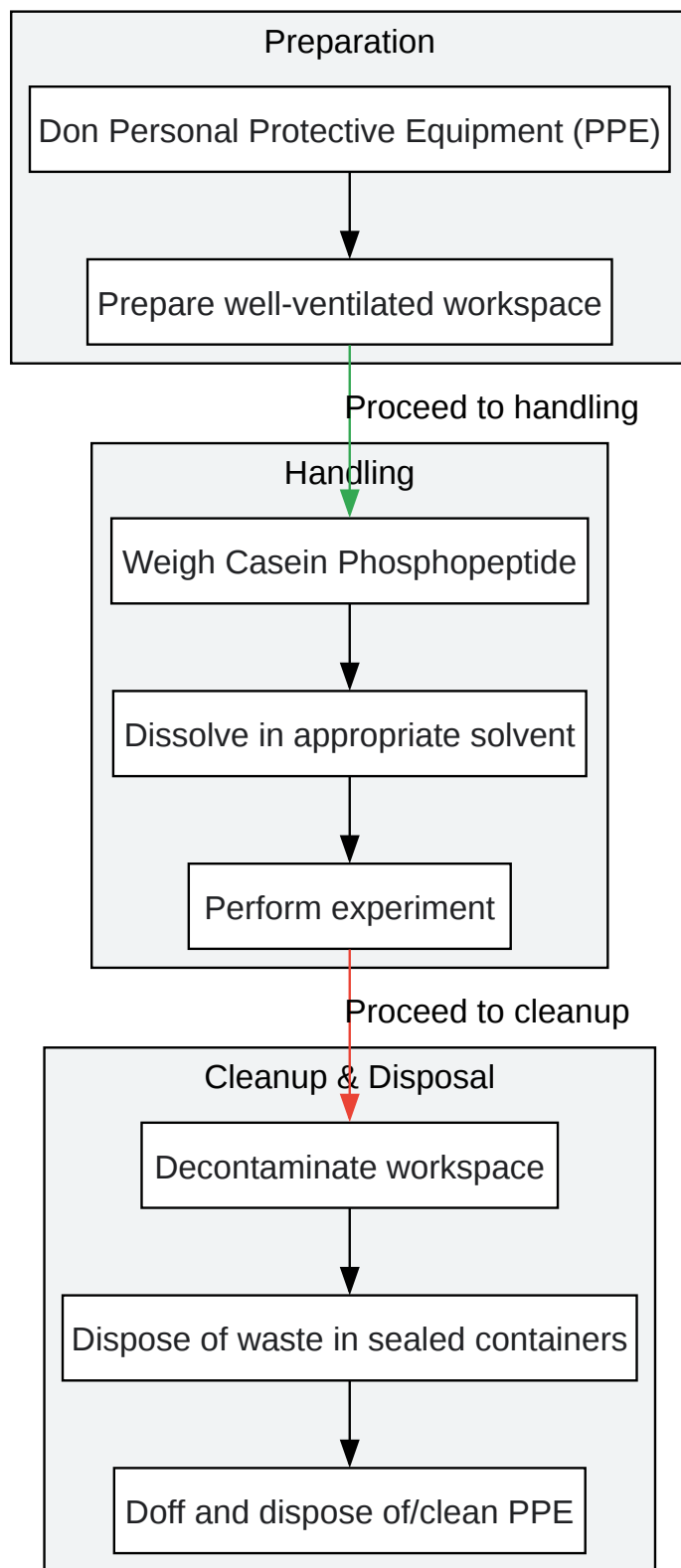
V. Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Collect and arrange disposal in suitable and closed containers.[2]
- Adhered or collected material should be promptly disposed of.[2]
- Discharge into the environment must be avoided.[2]

Experimental Workflow: Handling Casein Phosphopeptide

The following diagram outlines the standard procedure for handling **Casein Phosphopeptide** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Casein Phosphopeptide**.

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